

3-(Tert-butoxycarbonyl)phenylboronic acid chemical properties

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Compound of Interest

Compound Name: 3-(Tert-butoxycarbonyl)phenylboronic acid

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An In-depth Technical Guide to **3-(Tert-butoxycarbonyl)phenylboronic Acid**

Introduction

3-(Tert-butoxycarbonyl)phenylboronic acid is a versatile organic compound widely utilized in medicinal chemistry, organic synthesis, and materials science.^[1] Its structure, featuring a phenyl ring functionalized with both a boronic acid group and a tert-butoxycarbonyl (Boc) protecting group, imparts unique reactivity and stability.^[1] This makes it a valuable building block, particularly in the synthesis of complex organic molecules and pharmaceutical intermediates.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, tailored for researchers and professionals in drug development.

Chemical and Physical Properties

3-(Tert-butoxycarbonyl)phenylboronic acid is typically a white to off-white or light yellow crystalline powder.^{[1][3]} The tert-butoxycarbonyl (Boc) group enhances its stability and allows for controlled, selective reactions.^{[1][2]}

Property	Value	References
CAS Number	220210-56-0	[3][4]
Molecular Formula	C ₁₁ H ₁₅ BO ₄	[1][3][4][5]
Molecular Weight	222.05 g/mol	[1][3][4][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	102 °C	[1]
Boiling Point	375°C at 760 mmHg	[6]
Purity	Typically ≥95-98%	[1][3][4]
Synonyms	3-(tert-Butoxycarbonyl)benzeneboronic acid, tert-Butyl 3-boronobenzoate	[1][3][6]

Spectroscopic Data

While full spectra require direct experimental acquisition, the following table summarizes the expected spectroscopic characteristics based on the compound's structure and data from analogous phenylboronic acids.

Spectroscopy	Expected Characteristics
^1H NMR	Signals corresponding to the protons on the aromatic ring, the tert-butyl group (a characteristic singlet at ~1.6 ppm), and the acidic protons of the boronic acid group (which may be broad or exchangeable).
^{13}C NMR	Resonances for the aromatic carbons, the carbonyl carbon of the ester, the quaternary carbon of the tert-butyl group, and the methyl carbons of the tert-butyl group. The carbon attached to the boron atom may be difficult to detect. ^[7]
FT-IR	Characteristic absorption bands for O-H stretching of the boronic acid, C=O stretching of the ester group (~1700-1730 cm^{-1}), C-O stretching, and B-O stretching (~1320-1380 cm^{-1}). ^{[8][9]}
Mass Spectrometry	The monoisotopic mass is 222.1063391 g/mol . ^[5] Analysis can reveal the molecular ion peak corresponding to this mass.

Synthesis and Experimental Protocols

A common method for preparing **3-(tert-butoxycarbonyl)phenylboronic acid** involves a one-pot synthesis from 3-carboxybenzeneboronic acid.^{[3][10]}

Experimental Protocol: One-Pot Synthesis

This protocol is adapted from established procedures.^{[3][10]}

Materials:

- 3-Carboxybenzeneboronic acid
- Tetrahydrofuran (THF)

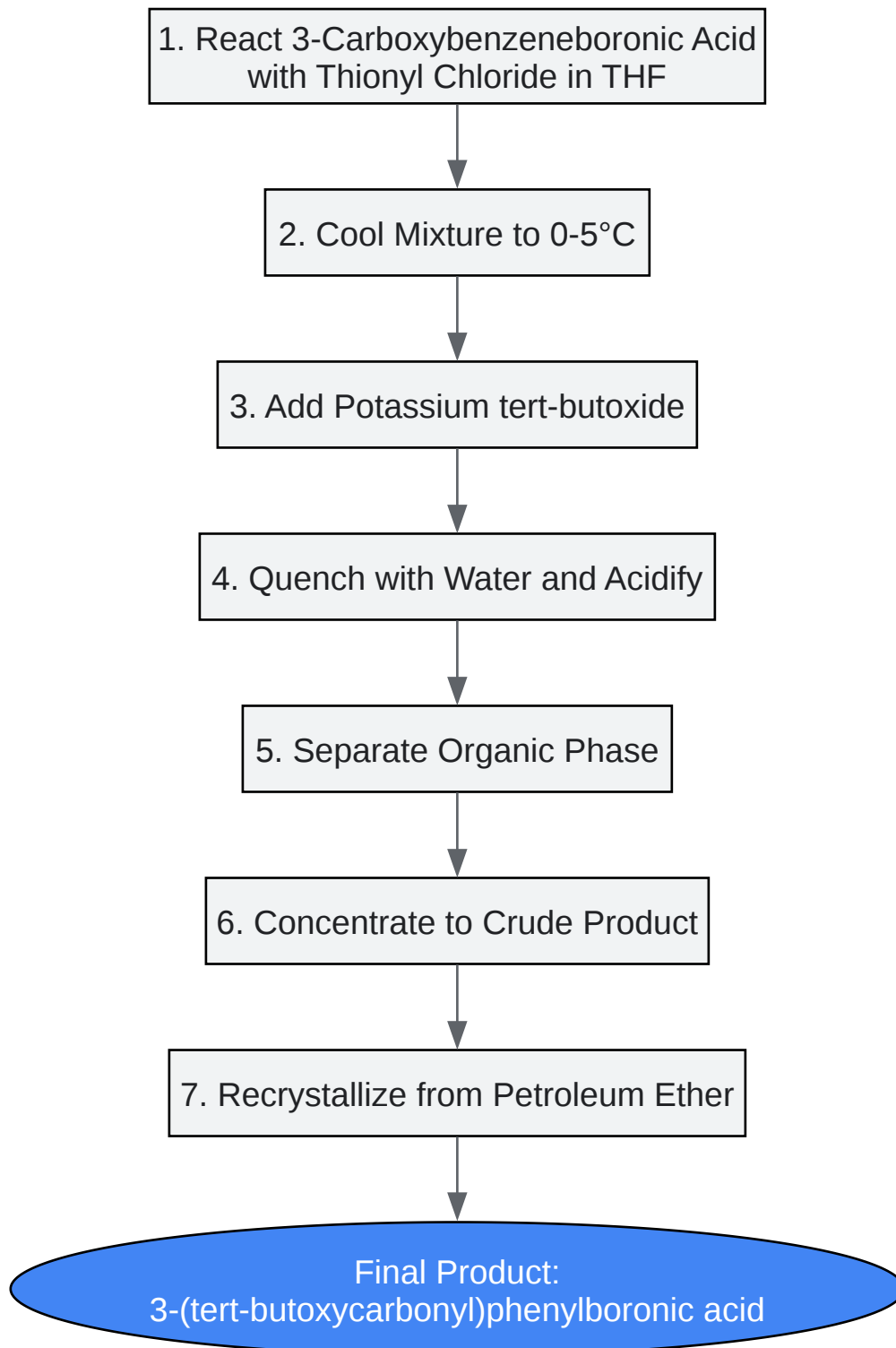
- Thionyl chloride (SOCl_2)
- Potassium tert-butoxide
- Acetic acid
- Petroleum ether
- Water

Procedure:

- Under a nitrogen atmosphere, charge a 10L glass reactor equipped with a mechanical stirrer, thermometer, and constant pressure dropping funnel with 3 moles of 3-carboxybenzeneboronic acid and 4 kg of tetrahydrofuran.[3]
- While stirring and under reflux, add 4.5 moles of thionyl chloride dropwise. Continue the reaction for 4 hours.[3]
- Cool the reaction mixture to 0-5°C.[3]
- Add 7.5 moles of potassium tert-butoxide in batches, ensuring the temperature remains controlled.[3]
- After the addition is complete, continue stirring for 1 hour.[3]
- Add 2 kg of water to the reaction mixture, followed by acidification with acetic acid.[3]
- Allow the mixture to settle and separate the layers.[3]
- Concentrate the organic phase to obtain the crude product.[3]
- Recrystallize the crude product from 2 kg of petroleum ether to yield the final solid product.
[3]

This method can achieve a molar yield of up to 95% with a purity of 98%.[3]

Synthesis Workflow



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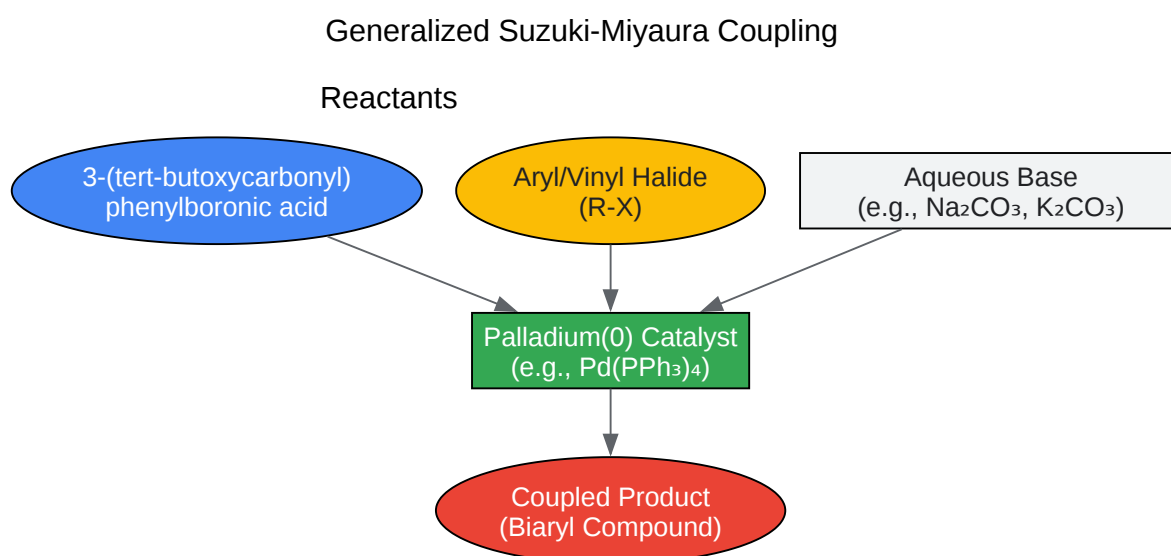
Caption: Workflow for the synthesis of **3-(tert-butoxycarbonyl)phenylboronic acid**.

Reactivity and Core Applications

The primary utility of this compound stems from its role as a reagent in Suzuki-Miyaura cross-coupling reactions and its ability to interact with diols.

Suzuki-Miyaura Cross-Coupling Reactions

3-(Tert-butoxycarbonyl)phenylboronic acid is a cornerstone reagent for Suzuki-Miyaura cross-coupling, a powerful method for forming carbon-carbon bonds, particularly for creating biaryl structures.^{[1][2][4]} This reaction is fundamental in synthesizing complex molecules for pharmaceuticals and advanced materials.^{[11][12]}



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Caption: Key components of the Suzuki-Miyaura cross-coupling reaction.

Typical Reaction Conditions: The efficiency of the Suzuki coupling depends on the choice of catalyst, solvent, and base.

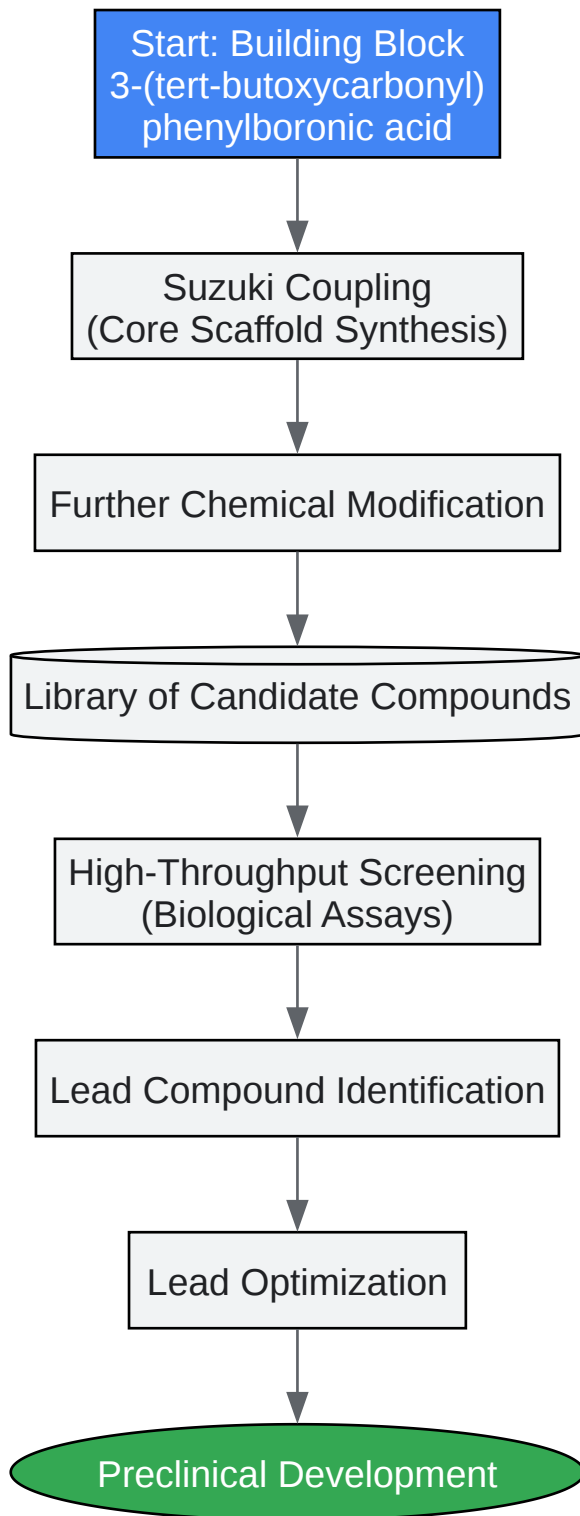
Reactants	Catalyst	Solvent	Base	Temperature	Yield
Aryl Halide + Aryl Boronic Acid	Palladium(0)	Toluene, Ethanol, or n- Propanol	Na ₂ CO ₃ , K ₂ CO ₃ , or KOH	60-100°C	75-95%
Vinyl Halide + Aryl Boronic Acid	Palladium(0)	Ethanol	Na ₂ CO ₃ or KOH	60-80°C	70-90%

Note: Conditions are generalized and require optimization for specific substrates.[4][11][13]

Applications in Drug Discovery and Development

This boronic acid derivative is a key intermediate in the synthesis of pharmaceuticals.[1][14] Its ability to participate in predictable C-C bond formation makes it invaluable for constructing the core scaffolds of drug candidates.[2] Notably, it is used in the synthesis of the API Lumacaftor.[14] The boronic acid moiety itself is of significant interest due to its ability to form reversible covalent bonds with diols, a property exploited in designing enzyme inhibitors, particularly for serine proteases.[4]

Drug Discovery Application Workflow

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Caption: Role of the boronic acid as a building block in drug discovery.

Other Applications

- Materials Science: Used in the synthesis of advanced polymers and nanomaterials for applications like biosensors and drug delivery systems.[1][4]
- Bioconjugation: Facilitates the attachment of biomolecules to surfaces or other molecules, which is crucial for diagnostics and targeted therapies.[4][15]

Safety and Handling

Based on available Safety Data Sheets (SDS), **3-(tert-butoxycarbonyl)phenylboronic acid** is classified as an irritant.

- Hazards: Causes skin irritation and serious eye irritation.[16][17] May cause respiratory irritation.[17]
- Precautions: Wear protective gloves, eye protection, and face protection.[16][17] Wash skin thoroughly after handling.[16] Use in a well-ventilated area and avoid creating dust.[16][17]
- First Aid: In case of skin contact, wash with plenty of water.[16] If in eyes, rinse cautiously with water for several minutes.[18] If inhaled, move the person to fresh air.[18]
- Storage: Store at room temperature in a dry, tightly sealed container.[1][6][19] The compound may be moisture-sensitive.[18]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. 3-tert-Butoxycarbonylphenylboronic acid | 220210-56-0 [chemicalbook.com]
- 4. 3-(Tert-butoxycarbonyl)phenylboronic acid | 220210-56-0 | Benchchem [benchchem.com]

- 5. {3-[(tert-butoxy)carbonyl]phenyl}boronic acid | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. CAS 220210-56-0 | 3-(Tert-butoxycarbonyl)phenylboronic acid - Synblock [synblock.com]
- 7. rsc.org [rsc.org]
- 8. tsapps.nist.gov [tsapps.nist.gov]
- 9. researchgate.net [researchgate.net]
- 10. CN105017301A - Method for preparing tert-butoxycarbonyl phenylboronic acid - Google Patents [patents.google.com]
- 11. www1.udel.edu [www1.udel.edu]
- 12. Investigation of the Suzuki–Miyaura cross-coupling reaction on a palladium H-beta zeolite with DFT calculations - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 14. apicule.com [apicule.com]
- 15. chemimpex.com [chemimpex.com]
- 16. tcichemicals.com [tcichemicals.com]
- 17. file.medchemexpress.com [file.medchemexpress.com]
- 18. fishersci.com [fishersci.com]
- 19. combi-blocks.com [combi-blocks.com]
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